

solubility of [1- [(Benzyl)oxy)methyl]cyclopropyl]methanol in common organic solvents

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Compound of Interest

	[1-
Compound Name:	[(Benzyl)oxy)methyl]cyclopropyl]methanol
Cat. No.:	B043042

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An In-depth Technical Guide on the Solubility of **[1-
[(Benzyl)oxy)methyl]cyclopropyl]methanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the solubility of **[1-
[(Benzyl)oxy)methyl]cyclopropyl]methanol** in common organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document presents known qualitative solubility information. Furthermore, a general experimental protocol for determining the solubility of a solid compound in an organic solvent is provided, which can be adapted for quantitative analysis of **[1-[(Benzyl)oxy)methyl]cyclopropyl]methanol**.

Solubility Data

The solubility of **[1-[(Benzyl)oxy)methyl]cyclopropyl]methanol** has been described qualitatively in available chemical literature. The following table summarizes this information. It is important to note that "slightly soluble" is a non-quantitative term and can vary depending on the specific conditions of temperature and pressure. For precise applications, experimental determination of solubility is recommended.

Solvent	CAS Number	Qualitative Solubility
Chloroform	67-66-3	Slightly Soluble [1] [2]
Methanol	67-56-1	Slightly Soluble [1] [2]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for the gravimetric determination of the solubility of a solid compound, such as **[1-[(Benzyl)oxy]methyl]cyclopropyl]methanol**, in an organic solvent. This method is reliable for obtaining quantitative solubility data.

Objective: To determine the solubility of **[1-[(Benzyl)oxy]methyl]cyclopropyl]methanol** in a given organic solvent at a specific temperature.

Materials:

- **[1-[(Benzyl)oxy]methyl]cyclopropyl]methanol** (solid)
- Selected organic solvent (e.g., chloroform, methanol, acetone, ethyl acetate, etc.)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Constant temperature bath or incubator
- Vortex mixer or magnetic stirrer with stir bars
- Syringe filters (0.22 μm or 0.45 μm , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **[1-[(BenzylOxy)methyl]cyclopropyl]methanol** to a vial containing a known volume (e.g., 5 mL) of the selected organic solvent. An excess of the solid is necessary to ensure that a saturated solution is formed.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture using a vortex mixer or a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined experimentally.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for a sufficient time to allow the excess solid to settle.
 - Carefully draw a known volume (e.g., 1 mL) of the supernatant (the clear saturated solution) into a syringe.
 - Attach a syringe filter to the syringe.
 - Dispense the filtered solution into a pre-weighed evaporation dish or vial. Record the exact volume of the filtered solution transferred.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish containing the filtered solution in a drying oven at a temperature sufficient to evaporate the solvent without degrading the solute. Alternatively, a vacuum desiccator can be used for more gentle drying.
 - Once all the solvent has evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the evaporation dish containing the dried solute on the analytical balance.

- Calculation of Solubility:
 - Calculate the mass of the dissolved solid by subtracting the initial weight of the empty evaporation dish from the final weight of the dish with the dried solute.
 - The solubility can then be expressed in various units, such as g/L, mg/mL, or mol/L, using the following formula:

$$\text{Solubility (mg/mL)} = \text{Mass of dried solute (mg)} / \text{Volume of filtered solution (mL)}$$

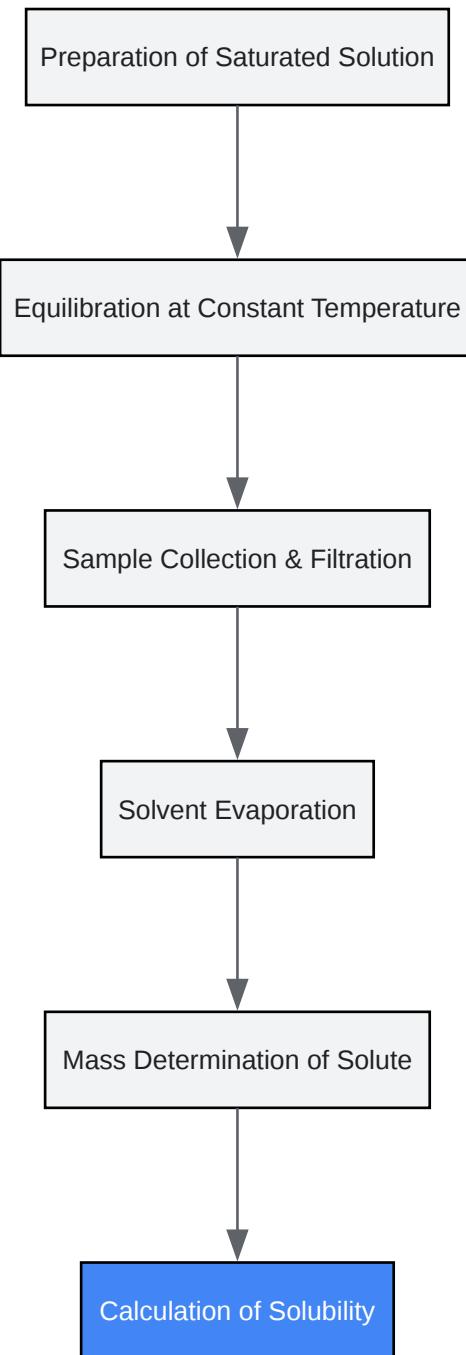
Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for **[1-[(Benzyl)oxy]methyl]cyclopropyl]methanol** and the chosen solvents for specific handling and disposal instructions.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility as described in the protocol above.

Workflow for Experimental Solubility Determination

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Caption: A flowchart of the key steps in the experimental determination of solubility.

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